

Personal protective equipment for handling **Fimasartan-d6**

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Compound of Interest

Compound Name: **Fimasartan-d6**

Cat. No.: **B12417868**

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Essential Safety and Handling Guide for **Fimasartan-d6**

This guide provides crucial safety and logistical information for the handling and disposal of **Fimasartan-d6**, a deuterated analog of the antihypertensive drug Fimasartan. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

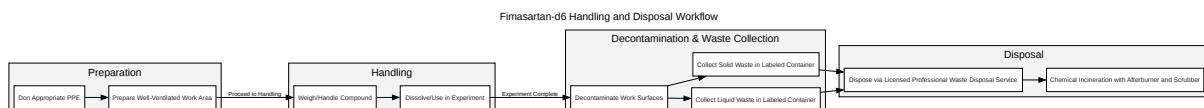
Personal Protective Equipment (PPE)

When handling **Fimasartan-d6**, it is imperative to use appropriate personal protective equipment to prevent exposure. The required PPE is detailed in the table below.

PPE Category	Item	Standard/Specification
Eye/Face Protection	Safety glasses with side-shields	EN 166 (EU) or NIOSH (US) approved[1]
Skin Protection	- Chemical-resistant gloves (e.g., nitrile, neoprene) - Impervious clothing - Disposable gown (polyethylene-coated polypropylene)	EU Directive 89/686/EEC, EN 374[1]
Respiratory Protection	- Nuisance Exposure: Particle respirator - Higher-Level Protection: Respirator cartridges	- P95 (US) or P1 (EU EN 143) [1] - OV/AG/P99 (US) or ABEK-P2 (EU EN 143)[1]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical to mitigate risks. The following workflow outlines the key stages from preparation to final disposal.



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References

- 1. capotchem.cn [capotchem.cn]
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